

Solubility Profile of Octamethyl-1,7-tetrasiloxanediol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,7-Tetrasiloxanediol,
1,1,3,3,5,5,7,7-octamethyl-

Cat. No.: B1218430

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of octamethyl-1,7-tetrasiloxanediol, a key intermediate in the synthesis of various silicone-based materials. Understanding its solubility is critical for its application in polymer chemistry, materials science, and drug formulation. This document compiles available solubility data, outlines a detailed experimental protocol for solubility determination, and presents a logical workflow for assessing its solubility.

Core Data Presentation: Solubility of Octamethyl-1,7-tetrasiloxanediol

Quantitative solubility data for octamethyl-1,7-tetrasiloxanediol in a wide range of organic solvents is not readily available in published literature. However, qualitative assessments indicate its solubility behavior. The following table summarizes the available information.

Organic Solvent	Solvent Type	Qualitative Solubility	Citation
Chloroform	Chlorinated	Slightly Soluble	[1]
Methanol	Polar Protic	Slightly Soluble	[1]

Note: "Slightly soluble" indicates that the solute has a low but measurable solubility. For precise applications, it is imperative to determine the quantitative solubility through experimental analysis.

Experimental Protocol: Determination of Octamethyl-1,7-tetrasiloxanediol Solubility

The following protocol outlines a general method for the quantitative determination of the solubility of octamethyl-1,7-tetrasiloxanediol in an organic solvent of interest. This method is based on the principle of preparing a saturated solution and then quantifying the dissolved solute.

Materials:

- Octamethyl-1,7-tetrasiloxanediol (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- Gas chromatograph with a mass spectrometer (GC-MS) or flame ionization detector (FID)
- Volumetric flasks and pipettes

- Internal standard (a non-volatile compound soluble in the chosen solvent but not interfering with the analyte peak)

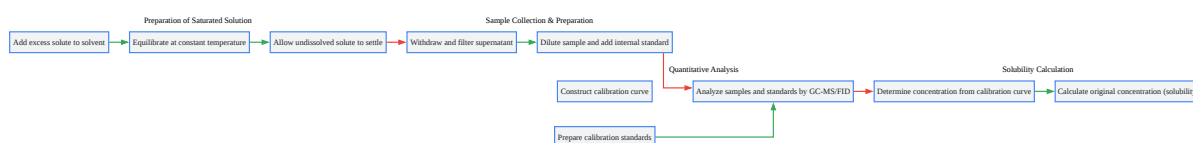
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of octamethyl-1,7-tetrasiloxanediol to a series of vials.
 - Accurately pipette a known volume of the selected organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to the desired experimental temperature (e.g., 25 °C).
 - Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached. The equilibration time should be determined empirically by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed for a sufficient time to allow undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter to remove any suspended particles.
 - Accurately dilute the filtered solution with the same organic solvent to a concentration within the calibration range of the analytical method.
 - Add a known concentration of the internal standard to the diluted sample.
- Quantitative Analysis (GC-MS/FID):

- Prepare a series of calibration standards of octamethyl-1,7-tetrasiloxanediol in the chosen solvent, each containing the same concentration of the internal standard as the samples.
- Analyze the calibration standards and the prepared samples using a validated GC-MS or GC-FID method.
- The GC parameters (e.g., column type, temperature program, injection volume) should be optimized for the separation and detection of octamethyl-1,7-tetrasiloxanediol and the internal standard.
- Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
- Determine the concentration of octamethyl-1,7-tetrasiloxanediol in the diluted samples from the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of octamethyl-1,7-tetrasiloxanediol in the saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of the solubility of octamethyl-1,7-tetrasiloxanediol.



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Caption: Workflow for determining the solubility of octamethyl-1,7-tetrasiloxanediol.

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References

- 1. lirias.kuleuven.be [lirias.kuleuven.be]
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